

Executive Summary & Compound Profile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CCT251455

Cat. No.: B1191725

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CCT251455 is a potent, selective, and orally bioavailable inhibitor of MPS1 (TTK) kinase.^{[1][2]} As a research tool that disrupts the Spindle Assembly Checkpoint (SAC), it induces chromosomal segregation errors and aneuploidy. Consequently, it must be handled as a high-potency cytotoxic agent and a potential reproductive toxin.

This guide supersedes generic chemical hygiene plans. All personnel handling **CCT251455** must adhere to the "Zero-Exposure" mandate, treating all waste streams as hazardous chemical waste destined for high-temperature incineration.

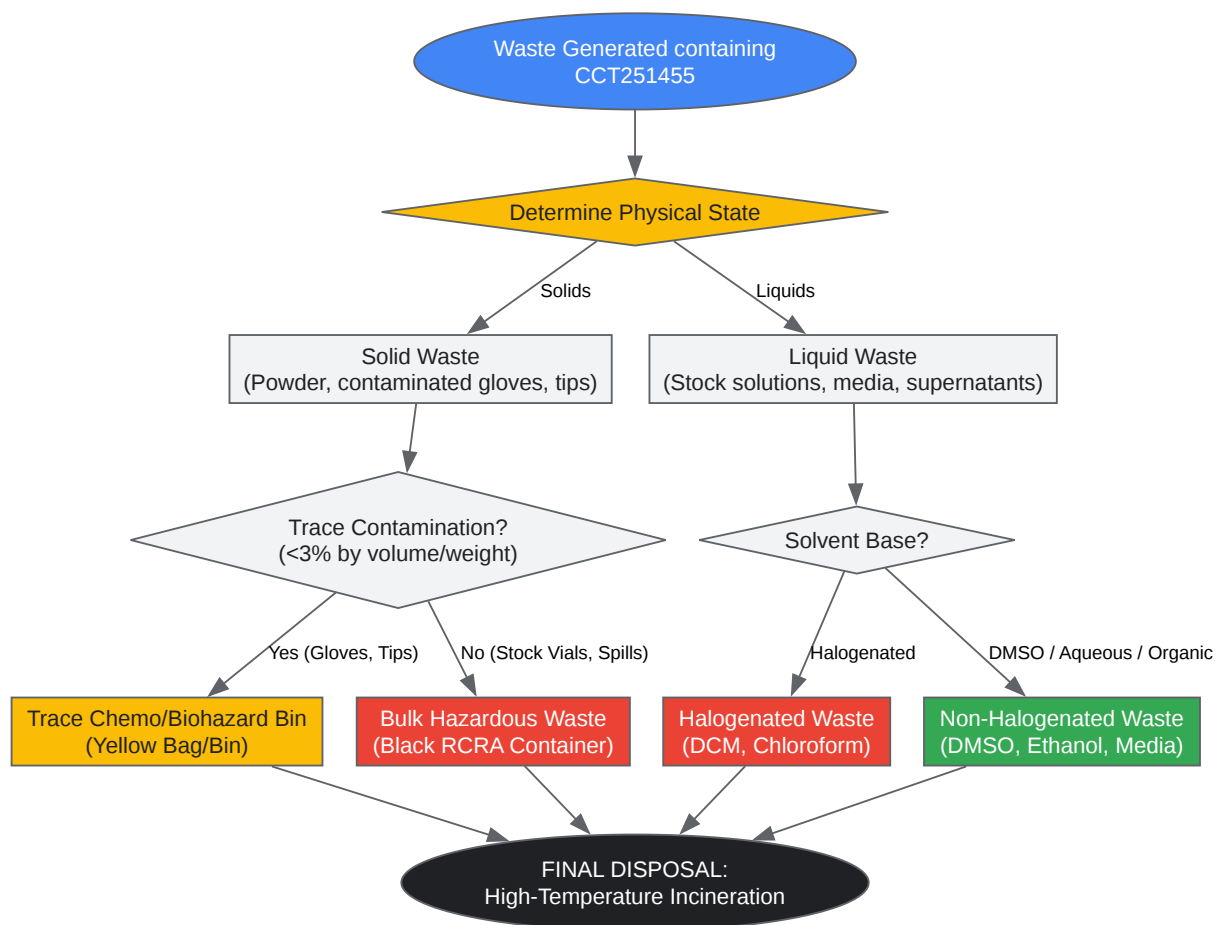
Parameter	Technical Specification
Compound Name	CCT251455
CAS Number	1400284-80-1
Target	MPS1 / TTK Kinase (IC50 ~3 nM)
Molecular Formula	C26H26ClN7O2
Solubility	DMSO (100 mg/mL); Ethanol (< 1 mg/mL); Water (Insoluble)
Hazard Class (GHS)	Warning: Suspected Germ Cell Mutagen (H341); Suspected Reproductive Toxin (H361); Aquatic Toxicity (H410).

Waste Classification & Segregation Strategy

Effective disposal begins with rigorous segregation. **CCT251455** is not biodegradable and poses long-term aquatic toxicity.^{[3][4][5]} Under RCRA (Resource Conservation and Recovery Act) guidelines, it should be managed as a Toxic/Cytotoxic Waste.

Waste Stream Decision Matrix

The following logic gate ensures no cross-contamination of municipal or non-hazardous waste streams.



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Figure 1: Waste segregation logic for **CCT251455**. All paths ultimately lead to incineration to prevent environmental release.

Detailed Disposal Protocols

Protocol A: Solid Waste (Stock Powder & Debris)

Scope: Expired stock powder, weighing boats, contaminated PPE (gloves), and pipette tips.

- Containment: Place all solid waste directly into a transparent, sealable polyethylene bag (minimum 4 mil thickness).
- Labeling: Affix a hazardous waste tag. Clearly write: "Solid Waste - **CCT251455** - Toxic/Mutagenic."
- Secondary Containment: Transfer the sealed bag into the laboratory's designated Solid Hazardous Waste Drum (often a black or yellow barrel depending on institutional color codes for cytotoxic waste).
- Prohibition: NEVER dispose of **CCT251455** solids in "Red Bag" biohazard waste unless the facility incinerates all biohazard waste. Autoclaving does not degrade this chemical; it must be chemically incinerated.

Protocol B: Liquid Waste (Stock Solutions & Media)

Scope: DMSO stock solutions, cell culture supernatants containing $>1 \mu\text{M}$ **CCT251455**.

- Segregation:
 - DMSO Stocks: Dispose of in the Non-Halogenated Organic Waste carboy.
 - Cell Culture Media: If the media contains trace **CCT251455** ($<1\%$), it may often be collected in the aqueous waste stream only if that stream is destined for incineration. If the facility treats aqueous waste via wastewater treatment, you must collect media as Chemical Waste (Non-Halogenated) to prevent aquatic contamination.
- Deactivation (Spill Scenario Only):
 - While no specific chemical deactivator (like bleach) is validated for **CCT251455**, treating spills with 10% sodium hypochlorite (bleach) followed by a detergent wash is standard practice to physically remove and partially degrade organic contaminants before absorption.
- Container Specs: High-density polyethylene (HDPE) or glass carboys. Do not use metal containers if the solvent system is corrosive (unlikely for DMSO).

Protocol C: Empty Containers (The "RCRA Empty" Rule)

- Triple Rinse: Empty glass vials must be triple-rinsed with a solvent capable of solubilizing the compound (e.g., DMSO or Ethanol), not water.
- Rinsate Disposal: Collect the rinsate into the appropriate liquid waste container (Protocol B).
- Defacing: Deface the label and dispose of the rinsed vial in the Glass/Sharps container.

Emergency Spill Response

Immediate Action Required:

- Evacuate & Alert: Clear the immediate area. Alert the lab safety officer.
- PPE Up-Armor: Don double nitrile gloves, safety goggles, lab coat, and a fit-tested N95 or P100 respirator if powder is aerosolized.
- Containment:
 - Powder: Cover with a damp paper towel (to prevent dust) and wipe up.
 - Liquid: Cover with an absorbent pad or vermiculite.
- Cleanup: Clean the surface with 10% bleach, followed by 70% ethanol. Dispose of all cleanup materials as Hazardous Solid Waste (Protocol A).

Scientific Rationale & Mechanism

Understanding why we dispose of **CCT251455** strictly is crucial for compliance.

- Mechanism of Action: **CCT251455** inhibits MPS1, a kinase essential for the Spindle Assembly Checkpoint (SAC).[2] Inhibition causes cells to exit mitosis prematurely with unaligned chromosomes, leading to massive aneuploidy and cell death [1].
- Environmental Impact: As a stable organic molecule with high potency (IC₅₀ = 3 nM), release into water systems could affect aquatic eukaryotic life by disrupting cell division mechanisms conserved across species [2].

- Stability: **CCT251455** is stable in DMSO and organic solvents. It does not spontaneously degrade in water, necessitating high-temperature incineration for complete destruction [3].

References

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